

Atovaquone-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Atovaquone-d5

Cat. No.: B563105

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For researchers, scientists, and drug development professionals, this technical guide provides an in-depth overview of **Atovaquone-d5**, including supplier details, purity information, and relevant experimental protocols. **Atovaquone-d5**, a deuterated analog of the antiprotozoal agent Atovaquone, serves as a critical internal standard for pharmacokinetic and metabolic studies.

Supplier and Purity Overview

The selection of a suitable **Atovaquone-d5** supplier is paramount to ensure the accuracy and reliability of experimental results. Key considerations include the stated purity of the compound and the availability of a comprehensive Certificate of Analysis (CoA). The following table summarizes information from prominent suppliers.

Supplier	CAS Number	Molecular Formula	Stated Purity	Additional Information
LGC Standards	1329792-63-3	C ₂₂ H ₁₄ D ₅ ClO ₃	Lot-specific (Certificate of Analysis available)	Offers Exact Weight packaging with a certificate indicating the precise mass.
MedchemExpress	1329792-63-3	Not explicitly stated	Lot-specific (Certificate of Analysis available)	Provides a data sheet and handling instructions. [1]
GlpBio	1329792-63-3	C ₂₂ H ₁₄ D ₅ ClO ₃	>98.00%	Provides a Certificate of Analysis and Safety Data Sheet for the current batch. [2]
Santa Cruz Biotechnology	1329792-63-3	C ₂₂ H ₁₄ D ₅ ClO ₃	Lot-specific (Certificate of Analysis available) [3]	For research use only. [3]
Pharmaffiliates	1329792-63-3	C ₂₂ H ₁₄ D ₅ ClO ₃	Not explicitly stated	Also supplies cis-Atovaquone-d5. [4]

Experimental Protocols: Purity Determination

The purity of **Atovaquone-d5** is typically assessed using chromatographic and spectroscopic techniques. While specific protocols for the deuterated form are often proprietary and provided with the product, the methodologies for the parent compound, Atovaquone, are well-established and directly applicable for verifying the purity and identity of its deuterated analog.

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is a robust method for determining the purity of Atovaquone and its related substances.

Methodology:

A stability-indicating RP-HPLC method has been developed for the estimation of Atovaquone.
[\[5\]](#)

- Column: Thermo Hypersil BDS C18, 250mm × 4.6mm, 5μm[\[5\]](#)
- Mobile Phase: A mixture of Buffer and Acetonitrile in a ratio of 20:80 (v/v). The buffer is prepared by adjusting the pH of distilled water to 3.15 with orthophosphoric acid and filtering through a 0.45μm nylon filter.[\[5\]](#)
- Flow Rate: 1.5 ml/min[\[5\]](#)
- Detection: UV at 283 nm[\[5\]](#)
- Injection Volume: 20 μl[\[5\]](#)
- Diluent: HPLC grade methanol[\[5\]](#)

Standard Solution Preparation:

Accurately weigh and transfer about 50 mg of Atovaquone standard into a 100ml volumetric flask. Add 30 ml of diluent, sonicate for 15 minutes, and make up to the mark with the diluent to create a standard stock solution.[\[5\]](#)

UV-Visible Spectroscopy

A simple and accurate UV-visible spectroscopic method can be used for the quantification of Atovaquone.

Methodology:

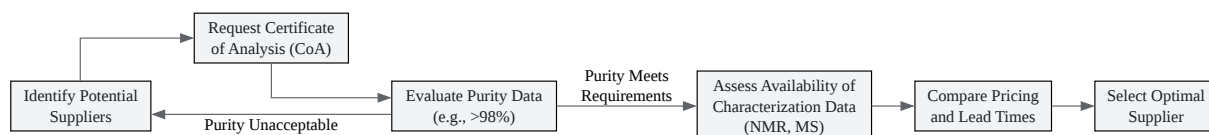
- Instrument: A double beam spectrophotometer is utilized for measurements.
- Solvent: Methanol is used as the solvent.[6]
- Wavelength of Maximum Absorbance (λ_{max}): Atovaquone exhibits maximum absorbance at 251 nm in methanol.[6]
- Linearity: The method demonstrates linearity in the concentration range of 1–10 $\mu\text{g/ml}$. [6]

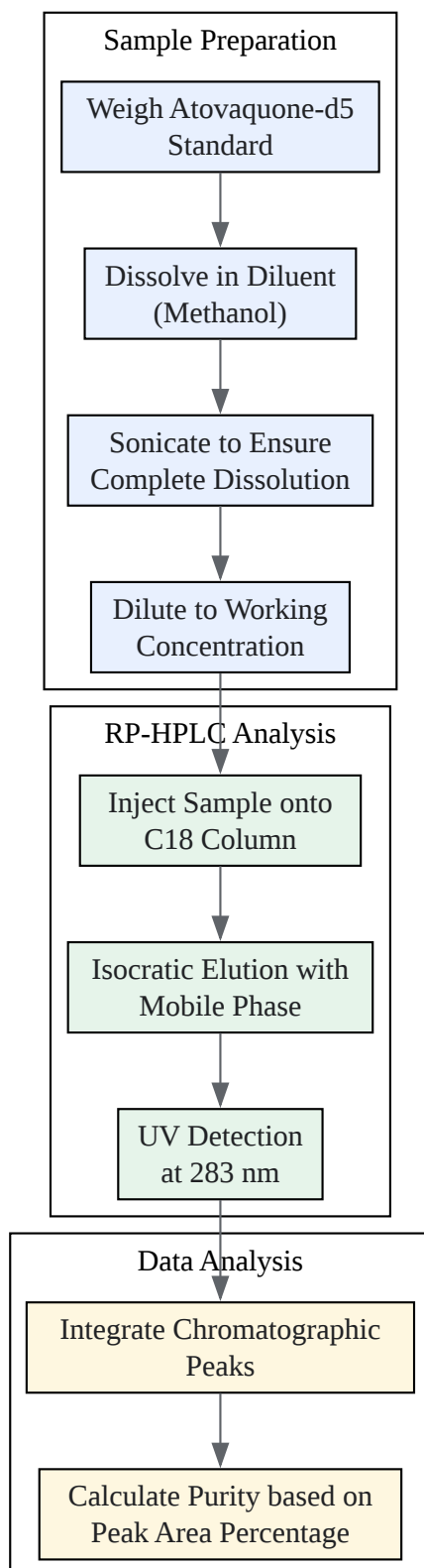
Procedure for Bulk Drug:

A stock solution of Atovaquone is prepared in methanol. From this stock solution, appropriate dilutions are made to obtain concentrations within the linear range, and the absorbance is measured at 251 nm against a methanol blank.[6]

Logical Workflow for Supplier Selection

The process of selecting a suitable **Atovaquone-d5** supplier involves a series of logical steps to ensure the procurement of a high-quality standard for research purposes.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. glpbio.com [glpbio.com]
- 3. scbt.com [scbt.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. impactfactor.org [impactfactor.org]
- 6. A validated method for development of atovaquone as API and tablet dosage forms by UV spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
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